

Application Notes and Protocols: 4-Methyl-5-vinylthiazole in Fragrance Formulation

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Compound of Interest

Compound Name: 4-Methyl-5-vinylthiazole

Cat. No.: B145775

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **4-Methyl-5-vinylthiazole** (CAS No. 1759-28-0), a potent aroma chemical with significant applications in the fragrance industry. This document details its organoleptic properties, recommended usage, stability, and safety, along with detailed protocols for its evaluation in fragrance formulations.

Introduction

4-Methyl-5-vinylthiazole, also known as Vinylsulfurol, is a heterocyclic compound naturally found in cocoa, roasted nuts, and certain flowers.^[1] Its unique and powerful aroma profile makes it a valuable ingredient for creating complex and innovative fragrance compositions, particularly within the gourmand and savory fragrance families.

Organoleptic Profile

4-Methyl-5-vinylthiazole is characterized by a multifaceted aroma profile that is highly dependent on its concentration.

- Odor Description: At a concentration of 0.1% in a solvent like dipropylene glycol, its aroma is described as musty, nutty, rooty, and vegetable-like with a distinct cocoa nuance.^[2] Other descriptors include chocolate, almond, and bean-like notes.

- Flavor Profile: In flavor applications, at around 20 ppm, it is perceived as nutty, musty, earthy, and reminiscent of cocoa powder.[1][2]
- Impact: Due to its high odor intensity, it is typically used in trace amounts to add richness, realism, and complexity to fragrance accords.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methyl-5-vinylthiazole** is presented in Table 1.

Property	Value	Reference
CAS Number	1759-28-0	[1]
Molecular Formula	C ₆ H ₇ NS	[1]
Molecular Weight	125.19 g/mol	[3]
Appearance	Clear, colorless to pale yellow liquid	[3]
Boiling Point	185.3 ± 9.0 °C at 760 mmHg	[1]
Flash Point	70.6 ± 0.0 °C	[1]
Density	1.1 ± 0.1 g/cm ³	[1]
Solubility	Soluble in alcohol; insoluble in water	[3]

Application in Fragrance Formulation

4-Methyl-5-vinylthiazole is a versatile ingredient that can be used to create a variety of fragrance effects.

Recommended Usage Levels

Due to its potency, it is recommended to use **4-Methyl-5-vinylthiazole** at very low concentrations. A general guideline is to keep the concentration in the final fragrance oil

concentrate at or below 0.05%. For initial evaluations, it is advisable to start with a 0.1% or even 0.01% dilution.

Fragrance Families and Accords

4-Methyl-5-vinylthiazole is particularly effective in the following fragrance families:

- Gourmand: It is a key component for creating realistic chocolate, coffee, hazelnut, and other nutty accords. It can also be used to add a savory, roasted dimension to sweet fragrances.
- Savory: In savory and culinary-inspired fragrances, it can be used to create notes of roasted nuts, grilled meats, and bread.
- Floral: In trace amounts, it can add an interesting and unexpected earthy or nutty nuance to certain floral compositions, particularly those with a tropical or narcotic character.
- Woody and Oriental: It can be used to enhance the richness and complexity of woody and oriental fragrances, adding a warm, roasted, and slightly smoky character.

Synergistic Ingredients

4-Methyl-5-vinylthiazole works well in combination with a variety of other fragrance materials, including:

- Vanillin and Ethyl Vanillin: To enhance and add complexity to vanilla and chocolate accords.
- Pyrazines: To create a wide range of roasted and nutty notes, from popcorn to coffee.
- Maltol and Ethyl Maltol: To sweeten and round out gourmand compositions.
- Sandalwood and Cedarwood: To add warmth and depth to woody accords.
- Patchouli: To create an earthy, chocolate-like effect.
- Floral Notes (e.g., Jasmine, Ylang-Ylang): To add a surprising and modern twist to floral fragrances.

Stability and Storage

Proper handling and storage are crucial to maintain the quality of **4-Methyl-5-vinylthiazole**.

- Storage: It should be stored in a cool, dark, and dry place in a tightly sealed container, away from heat and light.^[1] Refrigeration is recommended for long-term storage.
- Stability: Thiazoles can be prone to degradation over time, especially when exposed to light, heat, or oxygen. While generally stable in concentrated form, their stability in finished products can vary depending on the product base, pH, and presence of other ingredients. It is essential to conduct stability testing in the final product matrix. Thiazoles may also contribute to discoloration in some fragrance applications.

Safety and Regulatory Information

- Safety: **4-Methyl-5-vinylthiazole** is classified as harmful if swallowed.^[4] Standard safety precautions, including the use of personal protective equipment, should be followed when handling this material.
- Regulatory: **4-Methyl-5-vinylthiazole** is included in the International Fragrance Association (IFRA) Transparency List.^[4] However, specific concentration limits for different product categories under the IFRA Standards are not readily available in the public domain. It is the responsibility of the formulator to ensure compliance with the latest IFRA guidelines and other relevant regulations.

Experimental Protocols

The following protocols are designed to evaluate the performance of **4-Methyl-5-vinylthiazole** in fragrance formulations.

Protocol for Sensory Evaluation of **4-Methyl-5-vinylthiazole**

This protocol outlines a method for the systematic sensory evaluation of **4-Methyl-5-vinylthiazole** on a smelling strip.

Objective: To characterize the organoleptic properties of **4-Methyl-5-vinylthiazole** over time.

Materials:

- **4-Methyl-5-vinylthiazole** (as a 0.1% dilution in an appropriate solvent, e.g., dipropylene glycol or ethanol)
- Standard fragrance smelling strips
- Stopwatch or timer
- Odor-free environment
- Panel of trained sensory analysts

Procedure:

- Dip a smelling strip into the 0.1% dilution of **4-Methyl-5-vinylthiazole** to a depth of 1 cm.
- Remove the strip and allow the excess liquid to drip off for a few seconds.
- Start the timer.
- Evaluate the odor of the strip at the following time points:
 - Initial (0 minutes)
 - 5 minutes
 - 15 minutes
 - 30 minutes
 - 1 hour
 - 2 hours
 - 4 hours
 - 8 hours
 - 24 hours

- At each time point, record detailed odor descriptors, including intensity, character, and any changes in the aroma profile.
- Compile the data from all panelists and analyze for consensus on the odor profile and tenacity.

Data Presentation: The results of the sensory evaluation can be summarized in a table as shown below.

Time Point	Odor Intensity (1-5)	Odor Descriptors
Initial		
5 min		
15 min		
30 min		
1 hr		
2 hr		
4 hr		
8 hr		
24 hr		

Protocol for Stability Testing in a Finished Product

This protocol provides a framework for assessing the stability of a fragrance containing **4-Methyl-5-vinylthiazole** in a specific product base (e.g., soap, lotion, candle).

Objective: To evaluate the physical and chemical stability of a fragrance containing **4-Methyl-5-vinylthiazole** in a finished product over time and under different storage conditions.

Materials:

- Fragrance oil containing a known concentration of **4-Methyl-5-vinylthiazole**

- Product base (e.g., soap, lotion, candle wax)
- Appropriate packaging for the finished product
- Controlled environment chambers (e.g., ovens, refrigerators, lightboxes)
- pH meter (if applicable)
- Viscometer (if applicable)
- Colorimeter (optional)
- Gas chromatography-mass spectrometry (GC-MS) equipment (optional, for advanced analysis)

Procedure:

- Prepare a batch of the finished product containing the fragrance oil with **4-Methyl-5-vinylthiazole** at the desired concentration.
- Prepare a control batch of the same product without the fragrance oil.
- Package the samples in the final intended packaging.
- Store the samples under the following conditions:
 - Accelerated Aging: 40°C in an oven
 - Refrigerated: 4°C
 - Room Temperature: 25°C
 - Light Exposure: In a lightbox or exposed to direct sunlight
- Evaluate the samples at the following time points:
 - Initial (Day 0)
 - 1 week

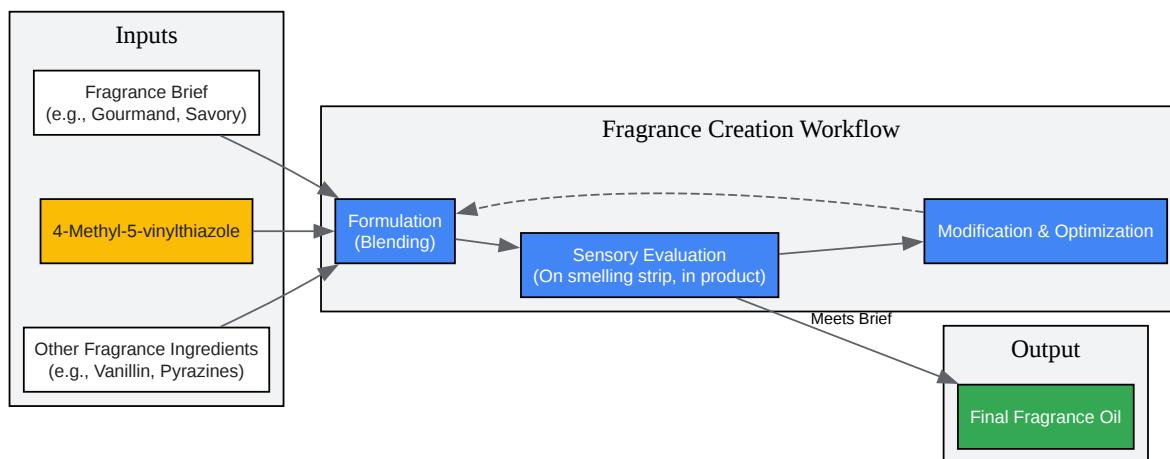
- 2 weeks
 - 1 month
 - 3 months
- At each time point, assess the following parameters for both the fragranced and control samples:
 - Color: Visual assessment and/or colorimeter reading.
 - Odor: Sensory evaluation of the product's headspace and, if applicable, on the skin.
 - pH: For aqueous products like lotions and soaps.
 - Viscosity: For liquid and semi-solid products.
 - Appearance: Note any changes such as separation, precipitation, or discoloration.
- (Optional) For a more in-depth analysis, perform GC-MS analysis on the fragrance extracted from the product at each time point to quantify the concentration of **4-Methyl-5-vinylthiazole** and identify any degradation products.

Data Presentation: The stability data can be presented in a tabular format for easy comparison.

Time Point	Storage Condition	Color Change	Odor Change	pH	Viscosity	Appearance
Initial	-					
1 week	40°C					
1 week	4°C					
1 week	25°C					
1 week	Light					
...	...					

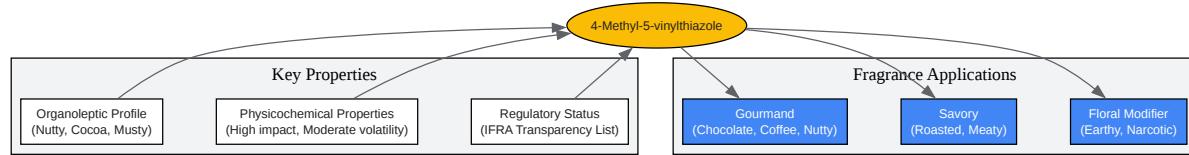
Visualizations

The following diagrams illustrate key concepts related to the application of **4-Methyl-5-vinylthiazole** in fragrance formulation.



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Caption: Fragrance creation workflow incorporating **4-Methyl-5-vinylthiazole**.



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Caption: Logical relationships of **4-Methyl-5-vinylthiazole** in fragrance applications.

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